Step-by-step synthesis protocol for 2-(4-bromophenoxy)-N-cyclohexylacetamide

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Compound of Interest

Compound Name:	*2-(4-bromophenoxy)-N-cyclohexylacetamide*
Cat. No.:	*B5812384*

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This Application Note is designed for professional researchers and scientists engaged in the development of phenoxyacetamide derivatives. The following protocol details the synthesis of **2-(4-bromophenoxy)-N-cyclohexylacetamide**, a structural scaffold often utilized in Structure-Activity Relationship (SAR) studies for antimicrobial and anti-inflammatory agents.

Application Note: Synthesis of 2-(4-bromophenoxy)-N-cyclohexylacetamide

Introduction & Retrosynthetic Analysis

The target molecule, **2-(4-bromophenoxy)-N-cyclohexylacetamide**, belongs to the class of

-phenoxyacetamides. These compounds are typically synthesized via a nucleophilic substitution (Williamson ether synthesis) or an amide coupling strategy.

To ensure high purity and scalability, this protocol utilizes a convergent Nucleophilic Substitution Strategy (Route A). This pathway minimizes the formation of side products common in direct acid-amine couplings of phenoxyacetic acids and allows for the separate purification of the stable intermediate.

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Retrosynthetic Logic:

- Disconnection: The C-O bond at the

  -position.
- Synthons: 4-Bromophenol (Nucleophile) and 2-Chloro-N-cyclohexylacetamide (Electrophile).
- Intermediate Synthesis: The electrophile is generated from Chloroacetyl chloride and Cyclohexylamine.

Reaction Scheme & Mechanism

The synthesis proceeds in two distinct steps:

- Step I: Formation of the

  -haloamide intermediate (Schotten-Baumann conditions).
- Step II:

  displacement of the chloride by the phenoxide anion.

Visualizing the Pathway

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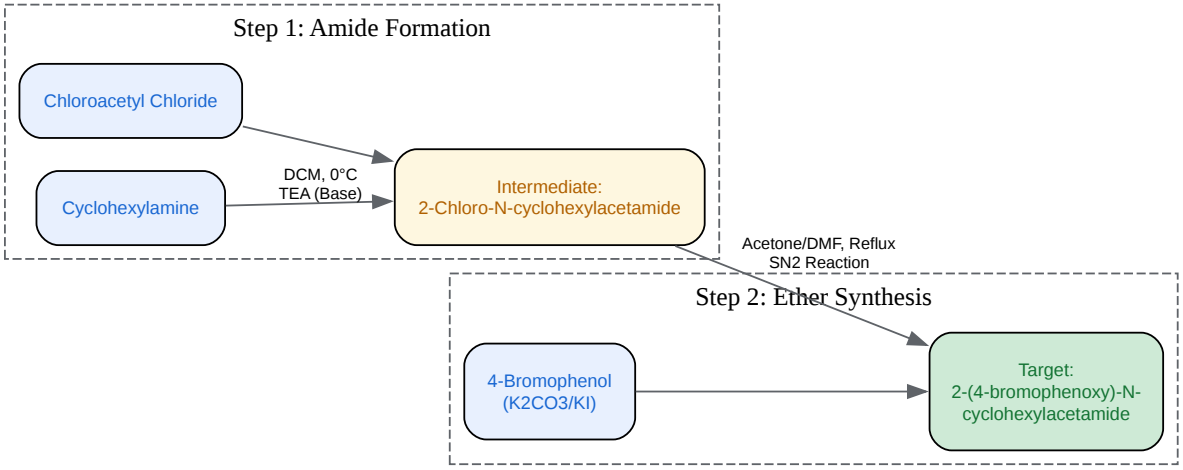

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Figure 1: Two-step convergent synthesis pathway for the target phenoxyacetamide.

Experimental Protocol

Safety Pre-Check

- Chloroacetyl chloride: Lachrymator, corrosive, and toxic. Handle strictly in a fume hood.
- Cyclohexylamine: Flammable and corrosive.
- 4-Bromophenol: Corrosive and toxic.[1]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.

Step 1: Synthesis of 2-Chloro-N-cyclohexylacetamide

Rationale: Acylation of the primary amine must be controlled at low temperatures to prevent bis-acylation or polymerization. Triethylamine (TEA) is used as an HCl scavenger.

Reagents Table:

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Reagent	MW (g/mol)	Equiv.[2][3]	Amount	Mmol
Cyclohexylamine	99.17	1.0	4.96 g (5.7 mL)	50.0
Chloroacetyl chloride	112.94	1.1	6.21 g (4.4 mL)	55.0
Triethylamine (TEA)	101.19	1.2	6.07 g (8.4 mL)	60.0
Dichloromethane (DCM)	Solvent	-	100 mL	-

Procedure:

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar, addition funnel, and nitrogen inlet.
- Solvation: Dissolve Cyclohexylamine (50 mmol) and TEA (60 mmol) in dry DCM (80 mL). Cool the solution to 0°C in an ice bath.
- Addition: Dilute Chloroacetyl chloride (55 mmol) in DCM (20 mL) and transfer to the addition funnel. Add dropwise to the amine solution over 30 minutes, maintaining temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 3 hours. Monitor by TLC (EtOAc:Hexane 3:7).
- Workup: Wash the organic layer with 1M HCl (2 x 30 mL) to remove unreacted amine/TEA, followed by sat. NaHCO3 (2 x 30 mL) and brine.
- Isolation: Dry over anhydrous Na2SO4, filter, and concentrate in vacuo.
- Result: The intermediate 2-chloro-N-cyclohexylacetamide typically precipitates as a white solid. Recrystallize from Hexane/EtOAc if necessary.

Step 2: Synthesis of 2-(4-bromophenoxy)-N-cyclohexylacetamide

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Rationale: The Williamson ether synthesis requires a base to deprotonate the phenol. Potassium carbonate (K2CO3) in acetone or DMF is standard. Potassium Iodide (KI) is added catalytically to generate the more reactive iodide intermediate (Finkelstein reaction in situ), accelerating the

substitution.

Reagents Table:

Reagent	MW (g/mol)	Equiv.[2][3]	Amount	Mmol
2-Chloro-N-cyclohexylacetamide	175.66	1.0	5.27 g	30.0
4-Bromophenol	173.01	1.1	5.71 g	33.0
Potassium Carbonate (anhydrous)	138.21	2.0	8.29 g	60.0
Potassium Iodide (KI)	166.00	0.1	0.50 g	3.0
Acetone (Dry)	Solvent	-	150 mL	-

Procedure:

- Activation: In a 500 mL RBF, dissolve 4-Bromophenol (33 mmol) in dry Acetone (100 mL). Add anhydrous K2CO3 (60 mmol) and stir at RT for 30 minutes to facilitate phenoxide formation.
- Coupling: Add the intermediate 2-Chloro-N-cyclohexylacetamide (30 mmol) and catalytic KI (3 mmol) to the suspension.
- Reflux: Attach a reflux condenser and heat the mixture to reflux (approx. 56°C) for 6–8 hours.

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- Note: Reaction completion is confirmed when the starting chloride spot disappears on TLC.

- Filtration: Cool to RT. Filter off the inorganic salts (KCl, K2CO3) and wash the filter cake with acetone.
- Concentration: Evaporate the filtrate under reduced pressure to obtain the crude solid.
- Purification: Dissolve the crude residue in EtOAc (100 mL) and wash with 1M NaOH (2 x 30 mL) to remove excess 4-bromophenol. Wash with brine, dry over MgSO4, and concentrate.
- Crystallization: Recrystallize from Ethanol/Water or EtOAc/Hexane to yield the pure title compound.

Analytical Characterization

To validate the synthesis, compare spectral data against the following expected parameters:

- Physical State: White to off-white crystalline solid.
- Melting Point: Expected range 145–148°C (derivative dependent).
- IR Spectroscopy:
  - (Amide NH): ~3280 cm
  - (Amide C=O): ~1650 cm
  - (Ether C-O-C): ~1240 cm
- 1H NMR (400 MHz, CDCl3):
  - 7.40 (d, 2H, Ar-H ortho to Br)
  - 6.80 (d, 2H, Ar-H ortho to O)
  - 6.40 (br s, 1H, NH)
  - 4.45 (s, 2H, O-CH2-CO)
  - 3.85 (m, 1H, N-CH cyclohexyl)

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- 1.10–2.00 (m, 10H, cyclohexyl protons)

Workflow Diagram

The following diagram illustrates the critical decision points and validation steps during the experimental workflow.

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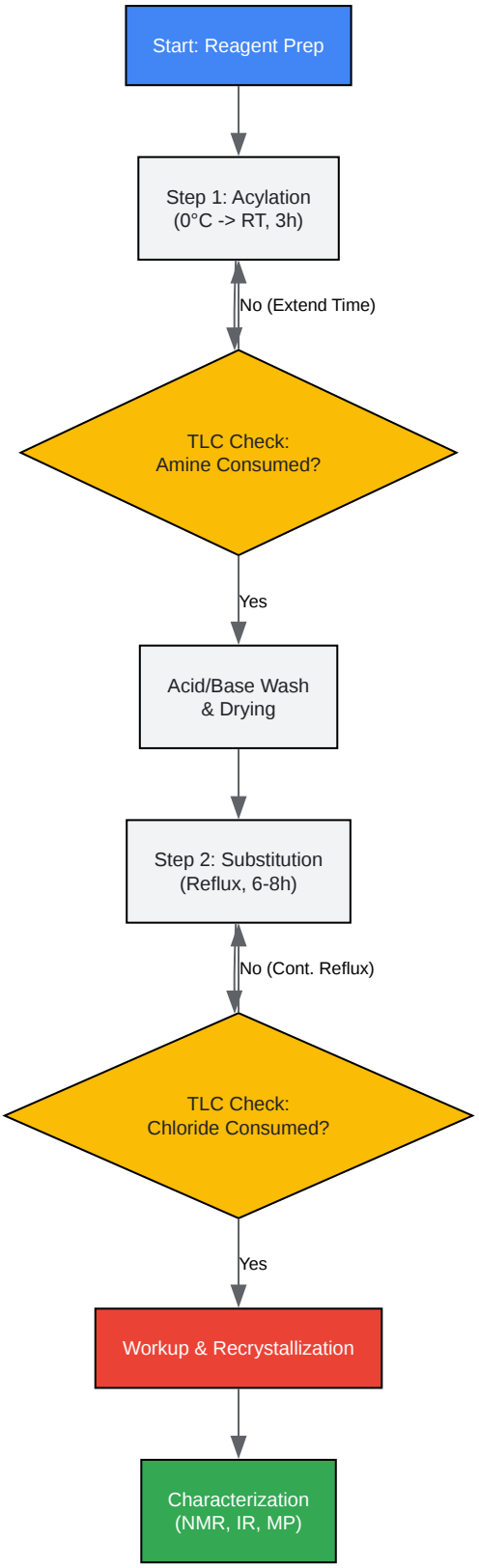

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Figure 2: Operational workflow for the synthesis and purification of the target compound.

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